

Safeguarding Researchers: Essential Safety and Handling Protocols for Tetrafluoro-thalidomide

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Compound of Interest

Compound Name: Tetrafluoro-thalidomide

Cat. No.: B13516397

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For Immediate Implementation: This guide provides critical safety and logistical information for laboratory personnel handling **Tetrafluoro-thalidomide**. Adherence to these procedures is mandatory to mitigate risks associated with this potent compound.

Tetrafluoro-thalidomide, a fluorinated analog of thalidomide, requires stringent handling protocols due to its presumed teratogenic and cytotoxic properties. The following operational and disposal plans are designed to ensure the safety of researchers and to maintain a secure laboratory environment.

Hazard Identification and Quantitative Data

While a specific Occupational Exposure Limit (OEL) for **Tetrafluoro-thalidomide** has not been established, it is prudent to handle it as a highly potent compound. Based on the known reproductive toxicity of thalidomide and general guidelines for potent pharmaceuticals, an OEL of less than 10 µg/m³ should be targeted.^{[1][2]}

Parameter	Value	Source
Chemical Name	4-Fluoro-thalidomide	[3][4][5]
CAS Number	835616-60-9	[3][4]
Molecular Formula	C ₁₃ H ₉ FN ₂ O ₄	[3][4]
Molecular Weight	276.22 g/mol	[4]
GHS Hazard Classifications	Acute toxicity, oral (Category 4)[4], Skin corrosion/irritation (Category 2)[4], Serious eye damage/eye irritation (Category 2A)[4], Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[4]	MedChemExpress SDS[4]
Estimated Occupational Exposure Limit (OEL)	< 10 µg/m ³ (8-hour TWA)	NIOSH Guidance[1][2]
Solubility	Soluble in Water, DMF, DCM, DMSO	BroadPharm[3]

Operational Plan: Step-by-Step Handling Procedures

A multi-layered approach to safety, encompassing engineering controls, administrative procedures, and personal protective equipment (PPE), is required.

1. Engineering Controls:

- Containment: All handling of powdered **Tetrafluoro-thalidomide** must be conducted within a certified Class II Biological Safety Cabinet (BSC) or a containment isolator.[4] The work area should be maintained under negative pressure relative to the surrounding laboratory.
- Ventilation: Ensure adequate ventilation in the laboratory. Exhaust from the containment area should be HEPA-filtered.

2. Personal Protective Equipment (PPE):

- **Gloves:** Wear two pairs of powder-free, chemical-resistant gloves (e.g., nitrile) with the outer pair having extended cuffs covering the lab coat sleeves. Change gloves immediately upon contamination or every two hours.
- **Gown:** A disposable, solid-front, back-closing gown made of a low-permeability fabric is mandatory.
- **Eye Protection:** ANSI Z87.1 certified safety glasses with side shields or a full-face shield must be worn.^[4]
- **Respiratory Protection:** For operations with a high risk of aerosol generation, a NIOSH-approved respirator (e.g., N95 or higher) is required.

3. Weighing and Reconstitution:

- Perform these operations within a containment ventilated enclosure or BSC.
- Use dedicated, disposable weighing boats and spatulas.
- For reconstitution, add solvent slowly to the powder to minimize aerosolization.

4. Experimental Use:

- Clearly label all containers with the compound name and appropriate hazard symbols.
- Restrict access to the work area to authorized personnel only.

Emergency Procedures

- **Skin Exposure:** Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.^[4]
- **Eye Exposure:** Flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[4]

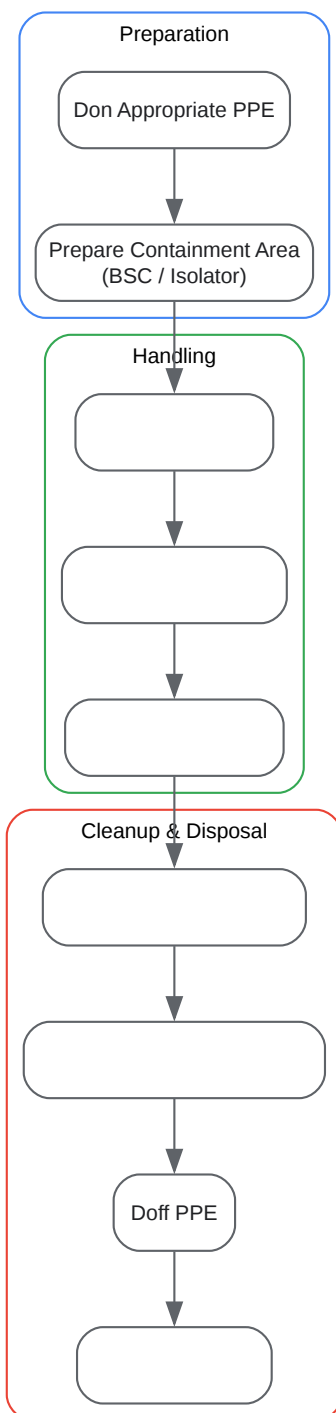
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- Spill:
 - Evacuate the immediate area and restrict access.
 - Wearing appropriate PPE, cover the spill with an absorbent material.
 - Gently collect the absorbed material and contaminated debris into a labeled, sealed hazardous waste container.
 - Decontaminate the spill area with an appropriate solvent (e.g., a solution of water and detergent), followed by a rinse with water. All cleaning materials must be disposed of as hazardous waste.

Disposal Plan

All waste generated from the handling of **Tetrafluoro-thalidomide** is considered hazardous.

- Solid Waste: This includes contaminated gloves, gowns, weighing boats, and other disposable materials. Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Tetrafluoro-thalidomide** in a sealed, labeled, and chemical-resistant container.
- Sharps: Dispose of contaminated needles and other sharps in a designated sharps container.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces with an appropriate solvent. Collect all cleaning materials as hazardous waste.
- Final Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

Workflow for Safe Handling of Tetrafluoro-thalidomide



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Caption: Workflow for the safe handling of **Tetrafluoro-thalidomide**.

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